Strategic Access to Functionalized Tetrahydropyrans via Radical Manifolds

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2H-Pyran-2-ol, tetrahydro-3-iodo-*
CAS No.:	*85515-57-7*
Cat. No.:	*B13100478*

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Executive Summary

The tetrahydropyran (THP) pharmacophore is ubiquitous in marine macrolides (e.g., bryostatins, spongistatins) and polyether antibiotics. While ionic syntheses (Prins, hetero-Michael) are well-established, they often suffer from stringent pH requirements and rigid adherence to Baldwin's rules. Radical-mediated cyclizations offer a powerful orthogonal strategy, enabling anti-Baldwin cyclizations, remote C–H functionalization, and kinetic stereocontrol unavailable to ionic manifolds.

This guide details two high-value radical protocols for THP synthesis: Cobalt-Catalyzed Metal-Hydride Atom Transfer (MHAT) and Photoredox-Mediated Proton-Coupled Electron Transfer (PCET).

Mechanistic Manifolds

The Radical Advantage: Kinetic vs. Thermodynamic Control

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Unlike cationic cyclizations, which are driven by orbital overlap often dictating thermodynamic products (e.g., cis-2,6-THP via chair-like transition states), radical cyclizations can be tuned for kinetic selectivity.

- Beckwith-Houk Model: Radical cyclizations generally proceed via a chair-like transition state where substituents prefer pseudo-equatorial positions.
- MHAT (Metal-Hydride Atom Transfer): Utilizes a Co(III)-H species to reversibly generate a carbon-centered radical. This allows for thermodynamic equilibration of the radical intermediate prior to cyclization, often granting access to trans-fused systems or allowing correction of stereochemical errors.
- PCET (Proton-Coupled Electron Transfer): Generates highly reactive alkoxy radicals directly from alcohols under neutral conditions, bypassing the need for pre-functionalized halides or selenides.

Pathway Visualization

The following diagram contrasts the MHAT and PCET pathways for THP construction.

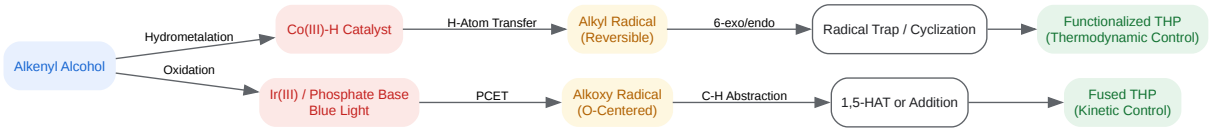

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Figure 1: Divergent radical manifolds. Top: MHAT proceeds via C-centered radicals. Bottom: PCET proceeds via O-centered radicals.

Protocol A: Cobalt-Catalyzed MHAT Hydroalkoxylation

Application: Synthesis of thermodynamically stable THPs from unactivated alkenes. This method is superior for generating quaternary centers and tolerating acid-sensitive groups.

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Reagents & Materials

- Substrate:

  - or

  -alkenyl alcohol (1.0 equiv).

- Catalyst: Co(salen) complex (e.g., Co(tBu,tBu)salen) or $Co(nmp)_2$ (5–10 mol%).
- Reductant: $PhSiH_3$ (Phenylsilane) or $(EtO)_2MeSiH$ (1.2–2.0 equiv).
- Solvent: Ethanol (EtOH) or Isopropanol (IPA) (0.1 M).
- Additives: TBHP (tert-Butyl hydroperoxide) if oxidative functionalization is required; otherwise, perform under Argon.

Step-by-Step Methodology

- Catalyst Activation: In a flame-dried Schlenk tube, dissolve the Co(II) precatalyst (5 mol%) in EtOH. Note: Some protocols require activation of Co(II) to Co(III) via brief exposure to air or mild oxidant, but in situ activation with silane is common.
- Substrate Addition: Add the alkenyl alcohol (1.0 mmol) to the catalyst solution. Ensure the concentration is approx. 0.1 M to favor intramolecular cyclization over intermolecular oligomerization.
- Silane Injection: Add $PhSiH_3$ (1.2 equiv) dropwise via syringe.
  - Mechanistic Note: The silane regenerates the active Co-H species from the Co-radical intermediate.
- Reaction: Stir at ambient temperature (23 °C). The reaction typically turns from red/brown to a lighter orange upon completion. Monitor via TLC (stain with $KMnO_4$ to visualize unreacted alkene).
- Quench & Workup:
  - Dilute with EtOAc.

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- Quench excess silane with saturated aqueous $NaHCO_3$ or 1M NaOH (Caution: Gas evolution).
- Extract with EtOAc (3x), dry over Na_2SO_4, and concentrate.

- Purification: Flash column chromatography on silica gel.

Critical Parameters (MHAT)

Parameter	Recommendation	Impact
Solvent Polarity	High (EtOH/IPA)	Stabilizes the polar transition state; non-polar solvents often stall the reaction.
Silane Source	$PhSiH_3$	Provides the optimal rate of H-atom donation. Stronger silanes may reduce the alkene without cyclization.
Oxygen	Exclude (mostly)	While "aerobic" variants exist (Mukaiyama), strict MHAT hydroalkoxylation works best under inert atmosphere to prevent intercepting the radical with O_2.

Protocol B: Photoredox PCET Alkoxy Radical Cyclization

Application: Direct generation of O-radicals from alcohols to form THPs via 1,5-HAT (remote functionalization) or anti-Markovnikov addition.

Reagents & Materials

- Substrate: Alkenyl alcohol (1.0 equiv).
- Photocatalyst: $[Ir(dF(CF_3)ppy)_2(dtbbpy)]PF_6$ (1–2 mol%) or Acridinium salts (Mes-Acr-Me).

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- Base: Phosphate base (e.g., TBA-phosphate or K_3PO_4) to facilitate PCET.
- Oxidant: A mild oxidant is often required if the cycle is not redox neutral (e.g., methyl acrylate as a terminal acceptor or persulfate).
- Light Source: Blue LED (450–470 nm).

Step-by-Step Methodology

- Setup: Charge a clear borosilicate vial with the alkenyl alcohol (0.5 mmol), Photocatalyst (1 mol%), and Phosphate base (10 mol%).
- Solvent System: Dissolve in degassed Dichloromethane (DCM) or DCE (0.05 M).
  - Note: Lower concentration (0.05 M) is critical here to prevent intermolecular H-abstraction.
- Deoxygenation: Sparge the solution with Argon for 15 minutes. Critical: Alkoxy radicals are quenched by oxygen at diffusion-controlled rates.
- Irradiation: Place the vial 2–3 cm from a Blue LED Kessil lamp or LED strip. Stir vigorously. Fan cooling is recommended to maintain ambient temperature.
- Monitoring: Monitor by ^1H NMR aliquots (look for disappearance of the

  -proton of the alcohol). Reaction time is typically 4–12 hours.
- Workup: Filter through a short pad of silica to remove the catalyst. Concentrate and purify via chromatography.

Workflow Diagram (PCET)

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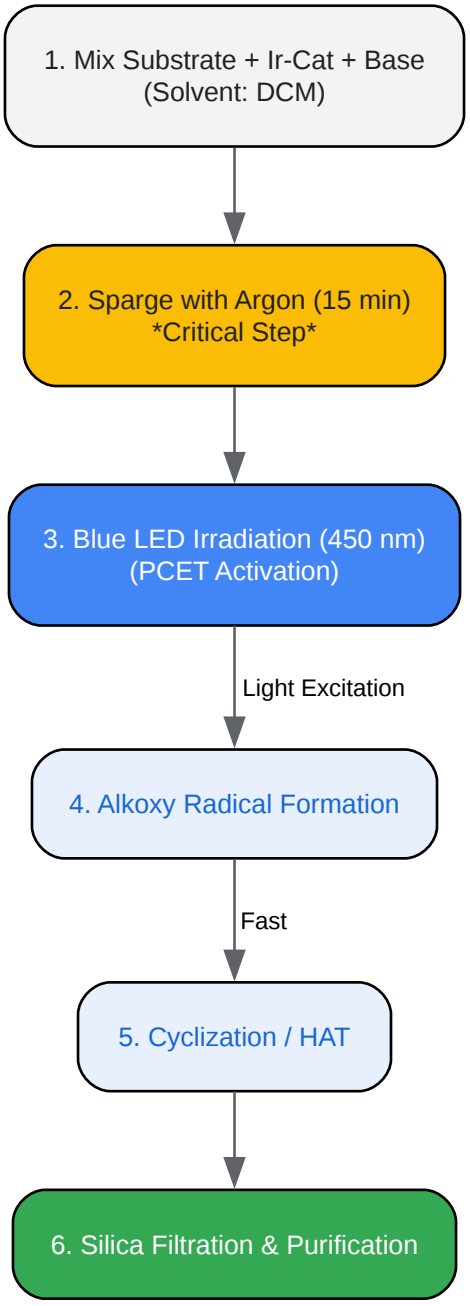

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Figure 2: Operational workflow for Photoredox PCET cyclization.

Comparative Data & Selection Guide

Feature	Co-Catalyzed MHAT	Photoredox PCET
Primary Mechanism	Carbon-Centered Radical (via Co-H)	Oxygen-Centered Radical (via PCET)
Substrate Scope	Terminal/Internal Alkenes	Alcohols with accessible -H or alkenes
Stereoselectivity	Thermodynamic (often trans-selective)	Kinetic (often cis-selective or substrate controlled)
Functional Group Tolerance	High (Esters, Amides, Epoxides)	Moderate (Oxidatively sensitive groups may react)
Scalability	High (Gram scale easy)	Moderate (Photon penetration limits)

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- To cite this document: BenchChem. [Strategic Access to Functionalized Tetrahydropyrans via Radical Manifolds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13100478/docs#strategic-access-to-functionalized-tetrahydropyrans-via-radical-manifolds]

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